An In-depth Technical Guide to 3-Isopropoxypropylamine: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name:	*3-Isopropoxypropylamine*
CAS No.:	*2906-12-9*
Cat. No.:	*B147148*

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This guide provides a comprehensive overview of **3-Isopropoxypropylamine** (IPOPA), a versatile aliphatic primary amine with significant applications as an intermediate in the synthesis of more complex molecules, particularly in the dye industry. This document details its chemical structure, physicochemical properties, and established synthesis methodologies.

Chemical Structure and Identification

3-Isopropoxypropylamine is characterized by a propylamino group linked to an isopropyl group via an ether bond. Its structure imparts both nucleophilic and hydrophobic properties, making it a useful building block in organic synthesis.

Figure 1: Chemical Structure of **3-Isopropoxypropylamine**

Physicochemical and Quantitative Data

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The key properties of **3-Isopropoxypropylamine** are summarized in the table below for easy reference and comparison. This data is compiled from various chemical suppliers and databases.

Property	Value	References
Molecular Formula	$C_6H_{15}NO$	[1][2]
Molecular Weight	117.19 g/mol	[2][3]
CAS Number	2906-12-9	[1][3]
Appearance	Colorless to light yellow clear liquid	[2]
Density	0.845 g/mL at 25 °C	[4]
Boiling Point	145-150 °C at 760 mmHg	
78-79 °C at 85 mmHg	[4]	
Melting Point	-65 °C	[2]
Flash Point	39 °C to 42 °C (closed cup)	[2]
Refractive Index	n20/D 1.4195	[4]
Water Solubility	Miscible	
Vapor Pressure	5.63 mmHg at 25 °C	[2]
SMILES	CC(C)OCCCN	
InChI Key	VHYUNSUGCNKWSO-UHFFFAOYSA-N	[1]

Experimental Protocols: Synthesis of 3-Isopropoxypropylamine

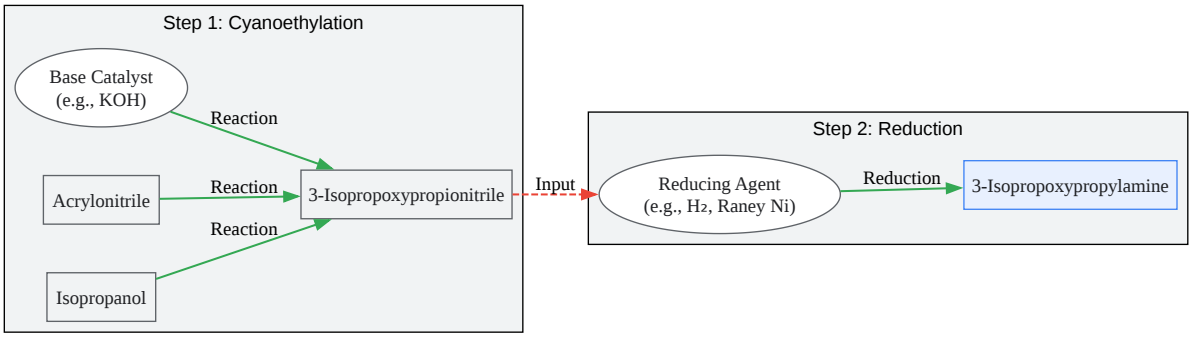
While detailed, step-by-step industrial synthesis protocols are proprietary, the scientific literature outlines two primary methodologies for the preparation of **3-Isopropoxypropylamine**. These methods are based on fundamental organic reactions.

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Method 1: Cyanoethylation of Isopropanol followed by Reduction

This common industrial route involves a two-step process starting from isopropanol and acrylonitrile.

- Workflow Diagram:



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Figure 2: Synthesis via Cyanoethylation and Reduction

- Cyanoethylation: Isopropanol is reacted with acrylonitrile in the presence of a base catalyst, such as potassium hydroxide. This reaction, a Michael addition, forms the intermediate 3-isopropoxypropionitrile. The reaction is typically performed at a controlled temperature to manage its exothermic nature.

- Reduction: The nitrile group of the intermediate is then reduced to a primary amine. This is commonly achieved through catalytic hydrogenation using hydrogen gas over a Raney nickel or cobalt catalyst under pressure. The resulting product is **3-Isopropoxypropylamine**, which is then purified by distillation.

Method 2: Reductive Amination of 3-Isopropoxypropanal

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An alternative synthesis involves the reductive amination of an aldehyde.

- Formation of Aldehyde (Not Shown): 3-Isopropoxypropanal can be prepared through the hydroformylation of isopropyl vinyl ether.
- Reductive Amination: The aldehyde, 3-isopropoxypropanal, is reacted with ammonia in the presence of a reducing agent. Catalytic hydrogenation (H_2 over a metal catalyst like Ni, Pd, or Pt) is a common method. The reaction proceeds through an imine intermediate which is immediately reduced to the final amine product.

This method is highly efficient and is a cornerstone of industrial amine synthesis.

Applications in Research and Development

3-Isopropoxypropylamine serves as a key reactant in the synthesis of various target molecules.[4] Its primary amine group allows for nucleophilic substitution and addition reactions, while the isopropoxy group modifies the solubility and steric properties of the final product. Documented applications include its use in the preparation of:

- 1-alkoxyalkyl-5-aryl-4-acyl-3-hydroxy-3-pyrrolin-2-ones.[4]
- 1-(p-sulfamyl)-phenyl-5-oxo-3-pyrrolidine carboxylic acid derivatives.[4]
- Ethyl 1,4-dihydro-1-(3-isopropoxypropyl)-4-oxo-3-quinolinecarboxylate.[4]

These examples highlight its utility in constructing complex heterocyclic compounds, which are often of interest in medicinal chemistry and materials science.

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